

3-Bromofuran: A Comprehensive Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **3-Bromofuran** (CAS No. 22037-28-1). The following sections detail the chemical and physical properties, potential hazards, recommended safety protocols, and emergency procedures to ensure the safe and effective use of this versatile building block in research and development.

Chemical and Physical Properties

3-Bromofuran is a colorless to light yellow liquid that is a valuable intermediate in the synthesis of a wide range of pharmaceutical compounds and other complex organic molecules. It is characterized by the following properties:



| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₄ H ₃ BrO | [1] |
| Molecular Weight | 146.97 g/mol | [1] |
| Appearance | Colorless to light yellow or orange-brown liquid | [2][3] |
| Boiling Point | 102.5 - 104 °C | [1] |
| Density | 1.635 - 1.6606 g/mL at 20-25 °C | [3] |
| Flash Point | 3 °C (37.4 °F) - closed cup | [3] |
| Solubility | Soluble in chloroform and ethyl acetate. Insoluble in water. | [3] |
| Stability | Stable under normal temperatures and pressures. Light sensitive. May darken on standing. Usually stabilized with calcium carbonate. | [3][4] |

Hazard Identification and Safety Precautions

3-Bromofuran is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.

GHS Hazard Classification:



| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Flammable Liquids | 2 | H225: Highly flammable liquid and vapor |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Sources:[1][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-Bromofuran** to minimize exposure risk.

| РРЕ Туре | Specifications | Source(s) |
|------------------------|--|-----------|
| Eye Protection | Tight-sealing safety goggles and a face shield. | |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile), a lab coat, and appropriate protective clothing to prevent skin exposure. | |
| Respiratory Protection | Use in a well-ventilated area or a chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge. | |

Safe Handling Workflow

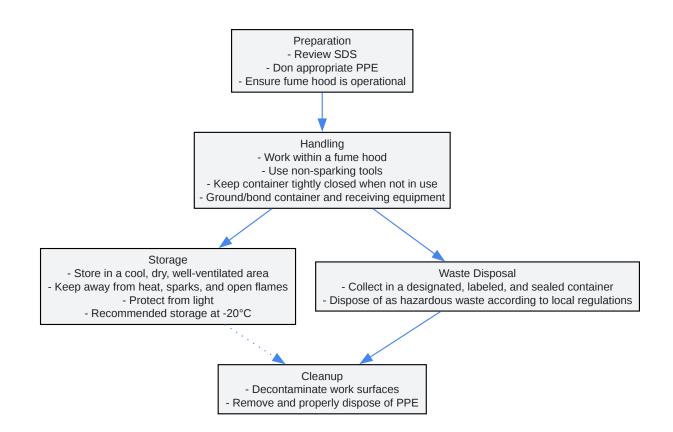




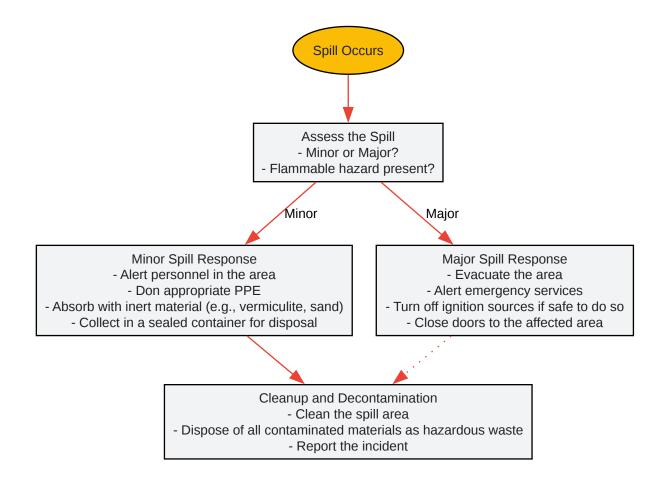


The following workflow outlines the essential steps for safely handling **3-Bromofuran** in a laboratory setting.









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